

Comparative study of the environmental impact of different triazole fungicides

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A Comparative Guide to the Environmental Impact of Triazole Fungicides

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive comparison of the environmental impact of several widely used triazole fungicides. Triazole fungicides are crucial for protecting a variety of crops from fungal diseases; however, their widespread application raises concerns about their persistence, mobility, and potential effects on non-target organisms.^{[1][2][3]} This document synthesizes experimental data to offer an objective comparison of key compounds, including tebuconazole, **epoxiconazole**, propiconazole, and difenoconazole, among others. The information is intended to aid in the selection of compounds and the design of environmentally conscious research and development strategies.

Environmental Fate and Persistence

The persistence of a fungicide in the environment, often measured by its half-life (DT50), is a critical factor in determining its long-term impact. Triazole fungicides exhibit a wide range of persistence in both soil and aquatic systems, influenced by factors such as soil type, pH, temperature, and microbial activity.^{[1][4]}

1.1. Persistence in Soil

Triazoles can be moderately to highly persistent in soil.[5] Difenoconazole, myclobutanil, and penconazole exhibit moderate to very high persistence, with degradation half-life values ranging from approximately 20 to over 1200 days.[5] Studies have shown that propiconazole, triadimenol, flutriafol, and **epoxiconazole** can have half-lives exceeding 200 days, with the latter three sometimes persisting for over 400 days.[6] Tebuconazole's persistence is notably dose-dependent; its half-life can range from 9 days at low concentrations to 263 days at higher concentrations.[1] In field dissipation studies, tebuconazole is very persistent, with an aerobic soil metabolism half-life of over two years.[7]

Table 1: Comparative Persistence of Triazole Fungicides in Soil

Fungicide	Persistence Category	Soil Half-life (DT50) in days	Reference Soil Type / Conditions
Tebuconazole	Moderate to Very High	9 - 263 (dose-dependent)[1]; >730 (aerobic)[7]	Lab study[1]; Field dissipation[7]
Epoxiconazole	High	>400[6]	Clay-loam[6]
Propiconazole	High	>200[6]	Clay-loam[6]
Difenoconazole	Moderate to High	Varies (19.9 - 1216 range for triazoles)[5]	Not specified[5]
Flutriafol	High	136[8]; >400[6]	Clay-loam[6][8]
Myclobutanil	High to Very High	Varies (19.9 - 1216 range for triazoles)[5]	Not specified[5]
Triadimenol	Moderate	79[8]	Clay-loam[8]

| Tetraconazole | Moderate | 69 - 87 (dose-dependent)[1] | Silty loam[1] |

1.2. Persistence in Aquatic Environments

In aquatic systems, triazole fungicides are generally persistent and not susceptible to hydrolysis over wide pH and temperature ranges.[9][10] Degradation via photolysis varies significantly among compounds. For instance, **epoxiconazole** is readily photolyzed (half-life of

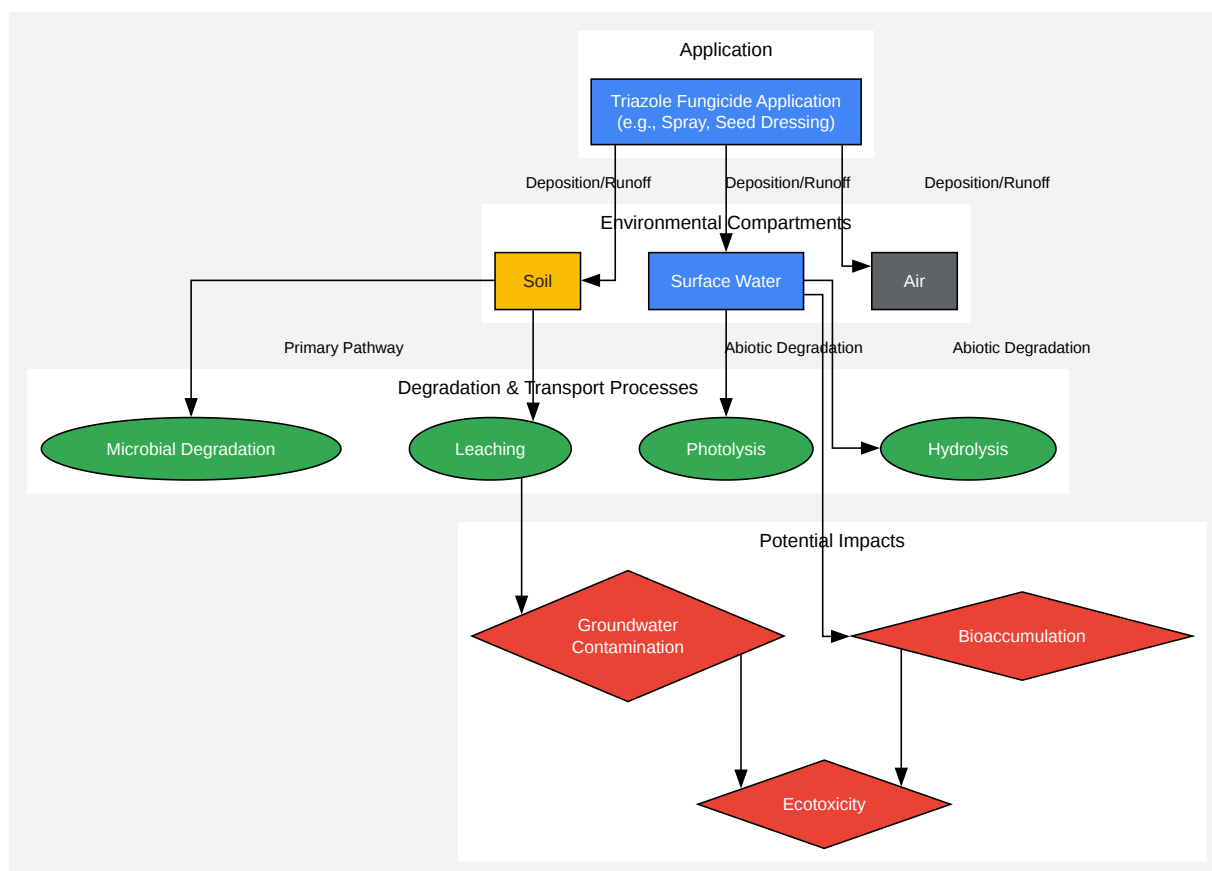
0.68 hours), while tebuconazole is also susceptible (2.35 hours). Flutriafol, however, is more stable to light (9.30 hours).[6] Despite this, tebuconazole is considered stable to abiotic hydrolysis and aqueous photolysis in laboratory settings, with a half-life in oxygenated water potentially lasting one to two years.[7]

Table 2: Persistence of Triazole Fungicides in Water

Fungicide	Hydrolysis Half-life (DT50) in days	Photolysis Half-life ($t_{1/2}$) in hours	Key Conditions
Tebuconazole	187 - 257[6]	2.35[6]	pH 4.0-9.0, 25°C[6]
Epoxiconazole	120 - 151[6]	0.68[6]	pH 4.0-9.0, 25°C[6]

| Flutriafol | 182 - 204[6] | 9.30[6] | pH 4.0-9.0, 25°C[6] |

The following diagram illustrates the general environmental fate of a triazole fungicide after application.



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Caption: General environmental fate pathway for triazole fungicides.

Mobility and Leaching Potential

The mobility of fungicides in soil determines their potential to leach into groundwater. While many parent triazole compounds are relatively immobile, their degradation products can be highly mobile.^{[11][12]} A common and persistent metabolite, 1,2,4-triazole, is formed from the degradation of several triazoles and demonstrates high to very high mobility in soil, posing a risk to groundwater.^{[5][11][12]}

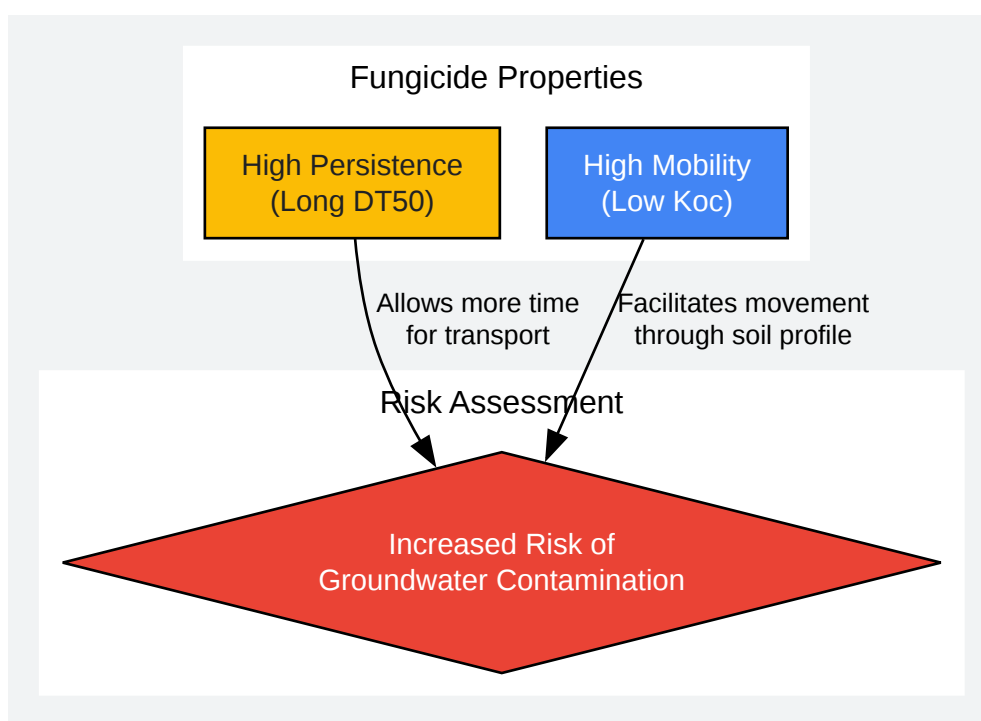
Studies on flutriafol, myclobutanil, and triadimenol showed that all three were detected in leachates from soil columns, with concentrations exceeding the EU's maximum admissible level for groundwater ($0.1 \mu\text{g L}^{-1}$).^[8] Myclobutanil was the most mobile, with 26% of the initial mass found in the leachate.^[8] In contrast, tebuconazole itself is considered to have low mobility and is resistant to leaching due to its hydrophobic nature.^[13]

Table 3: Leaching Potential and Mobility of Selected Triazoles

Fungicide/Metabolite	Leaching Potential	Key Finding	Reference
Flutriafol	High	17% of initial mass detected in leachate; concentration of $17 \mu\text{g L}^{-1}$.	^[8]
Myclobutanil	High	26% of initial mass detected in leachate; concentration of $23 \mu\text{g L}^{-1}$.	^[8]
Triadimenol	Moderate	12% of initial mass detected in leachate; concentration of $13 \mu\text{g L}^{-1}$.	^[8]
Tebuconazole	Low (Parent)	Parent compound is relatively immobile in soil columns.	^{[11][12]}

| 1,2,4-triazole | High (Metabolite) | Common metabolite of many triazoles; readily leaches to groundwater. [\[5\]](#)[\[11\]](#)[\[12\]](#) |

The following diagram illustrates the relationship between a fungicide's properties and its leaching risk.



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Caption: Factors influencing the groundwater contamination risk.

Ecotoxicity to Non-Target Organisms

Triazole fungicides can be toxic to a wide range of non-target organisms, including aquatic life, soil fauna, and microorganisms.[\[1\]](#)[\[14\]](#) Their impact is dependent on the specific compound and the organism being tested.

3.1. Aquatic Toxicity

Toxicity to aquatic organisms varies significantly among triazoles. A study on the freshwater plant *Lemna minor* found that metconazole and tetraconazole were highly toxic, while tebuconazole and flutriafol were moderately toxic, and triticonazole was only slightly toxic.[\[15\]](#) For fish, such as the Rainbow Trout, the 96-hour LC50 (lethal concentration for 50% of the

population) is 0.83 mg/L for propiconazole and 1.1 mg/L for difenoconazole, indicating high toxicity.[16]

3.2. Soil Organism Toxicity

High doses of triazoles can negatively affect the structure and population of soil microbial communities.[1] For example, tebuconazole has been shown to inhibit the growth of certain fungi and actinobacteria.[1] Difenoconazole can be highly toxic to beneficial soil bacteria like *Azospirillum*. [17]

3.3. Bioaccumulation

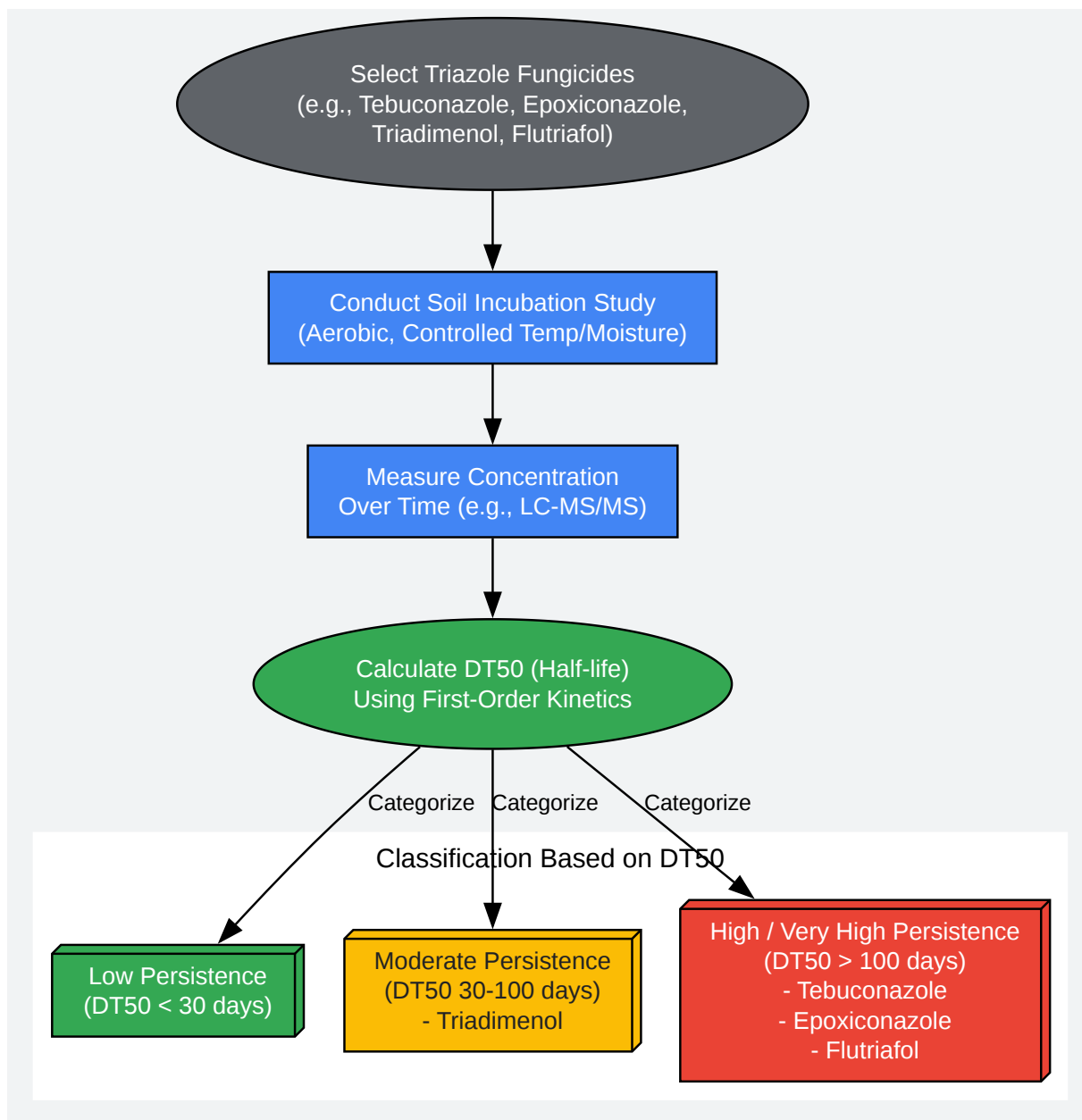
Some triazoles have the potential to accumulate in living organisms. A study on *Procypris merus* (grass flower carp) found that propiconazole and difenoconazole are medium enrichment pesticides.[18][19] The bioconcentration coefficients (BCF) for propiconazole were 0.66–27.08 and for difenoconazole were 2.43–22.72.[18][19]

Table 4: Ecotoxicity of Selected Triazole Fungicides

Fungicide	Organism	Endpoint	Value (mg/L or mg/kg)	Toxicity Classification
Metconazole	Lemna minor (plant)	EC50 (growth inhibition)	0.132[15]	Highly Toxic
Tetraconazole	Lemna minor (plant)	EC50 (growth inhibition)	0.539[15]	Highly Toxic
Propiconazole	Rainbow Trout (fish)	96-h LC50	0.83[16]	Highly Toxic
Difenoconazole	Rainbow Trout (fish)	96-h LC50	1.1[16]	Highly Toxic
Tebuconazole	Lemna minor (plant)	EC50 (growth inhibition)	1.552[15]	Moderately Toxic
Flutriafol	Lemna minor (plant)	EC50 (growth inhibition)	3.428[15]	Moderately Toxic
Myclobutanil	Lemna minor (plant)	EC50 (growth inhibition)	9.134[15]	Moderately Toxic

| Triticonazole | Lemna minor (plant) | EC50 (growth inhibition) | 11.631[15] | Slightly Toxic |

The following diagram illustrates a comparative workflow for assessing the relative environmental persistence of different triazoles.



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Caption: Workflow for comparing fungicide persistence in soil.

Experimental Protocols

Reproducibility is paramount in scientific research. The data presented in this guide are derived from studies employing standardized methodologies. Below are summaries of typical protocols used to assess the environmental impact of fungicides.

4.1. Soil Degradation Studies (Aerobic)

- Objective: To determine the rate of fungicide degradation in soil under controlled aerobic conditions.
- Methodology:
 - A well-characterized soil is selected and sieved. Its key properties (pH, organic carbon content, texture) are documented.
 - The soil is treated with the fungicide at a known concentration (e.g., the recommended field rate).
 - Soil samples are maintained at a constant temperature (e.g., 20-25°C) and moisture level (e.g., 40-60% of water holding capacity) in the dark.
 - Replicate samples are collected at various time intervals over a period of weeks or months.
 - The concentration of the parent fungicide and its major metabolites is quantified using analytical techniques like Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS).
 - The degradation half-life (DT50) is calculated, typically assuming first-order kinetics.

4.2. Leaching Column Studies

- Objective: To assess the mobility and potential for a fungicide and its metabolites to leach through the soil profile.
- Methodology:
 - Intact or repacked soil columns are prepared to represent a specific soil profile.
 - The fungicide is applied to the surface of the soil column, simulating a field application or the use of coated seeds.[\[11\]](#)[\[12\]](#)
 - The columns are irrigated with a simulated rainfall event at a defined rate.

- Leachate (water passing through the column) is collected periodically.
- Both the leachate and the soil from different depths of the column (post-experiment) are analyzed for the parent compound and its metabolites using LC-MS/MS.
- The results are used to quantify the percentage of the applied substance that leaches and its distribution within the soil.[8]

4.3. Aquatic Toxicity Testing (e.g., Lemna minor Growth Inhibition)

- Objective: To determine the concentration of a fungicide that adversely affects an aquatic primary producer.
- Methodology:
 - Cultures of Lemna minor (duckweed) are exposed to a range of fungicide concentrations in a liquid growth medium.
 - A control group with no fungicide is included.
 - The test is conducted under controlled conditions of light, temperature, and duration (typically 7 days), following established guidelines (e.g., OECD 221).
 - The growth of the plants is monitored by measuring parameters like frond number or biomass.
 - The data are used to calculate the EC50 (Effective Concentration) value, which is the concentration that causes a 50% reduction in growth compared to the control.[15]

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